

# Physicochemical Properties of 2-Fluoro-3-iodopyridine

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## Compound of Interest

Compound Name: **2-Fluoro-3-iodopyridine**

Cat. No.: **B038475**

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**2-Fluoro-3-iodopyridine** is a halogenated pyridine derivative that serves as a critical building block in the synthesis of complex organic molecules.<sup>[1]</sup> Its utility is prominent in the fields of medicinal chemistry and agrochemical development.<sup>[1][2]</sup> The presence of both fluorine and iodine atoms allows for diverse reactivity, making it a valuable precursor for creating novel therapeutic agents, particularly in oncology and for treating inflammatory diseases.<sup>[1][2]</sup> The fluorine atom can enhance metabolic stability, while the iodine atom provides a reactive site for various cross-coupling reactions.<sup>[2]</sup>

## Data Presentation: Key Properties

The quantitative data for **2-Fluoro-3-iodopyridine** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Melting Point	44-48 °C	
45-46 °C	[2]	
45 °C	[3]	
Molecular Formula	C <sub>5</sub> H <sub>3</sub> FIN	[1][2]
Molecular Weight	222.99 g/mol	[4]
CAS Number	113975-22-7	[2]
Appearance	White to light yellow solid/powder/crystal	[1][2]
Purity	Typically supplied at ≥97%	[1][2][4]
Boiling Point	99 °C at 17 mmHg	[3]

## Experimental Protocols for Melting Point Determination

The melting point of a pure crystalline organic compound is a sharp, characteristic physical property used for identification and purity assessment. A widened melting range and a depressed melting point are typically indicative of impurities.<sup>[5]</sup> The most common method for determining the melting point of a solid organic compound like **2-Fluoro-3-iodopyridine** is the capillary method using a melting point apparatus.

### Protocol: Capillary Melting Point Determination

This protocol describes the standard procedure for determining the melting point range of a solid organic compound.

Materials and Equipment:

- **2-Fluoro-3-iodopyridine** sample
- Melting point apparatus (e.g., Mel-Temp or similar heated block device)

- Glass capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for grinding crystals)
- Safety goggles

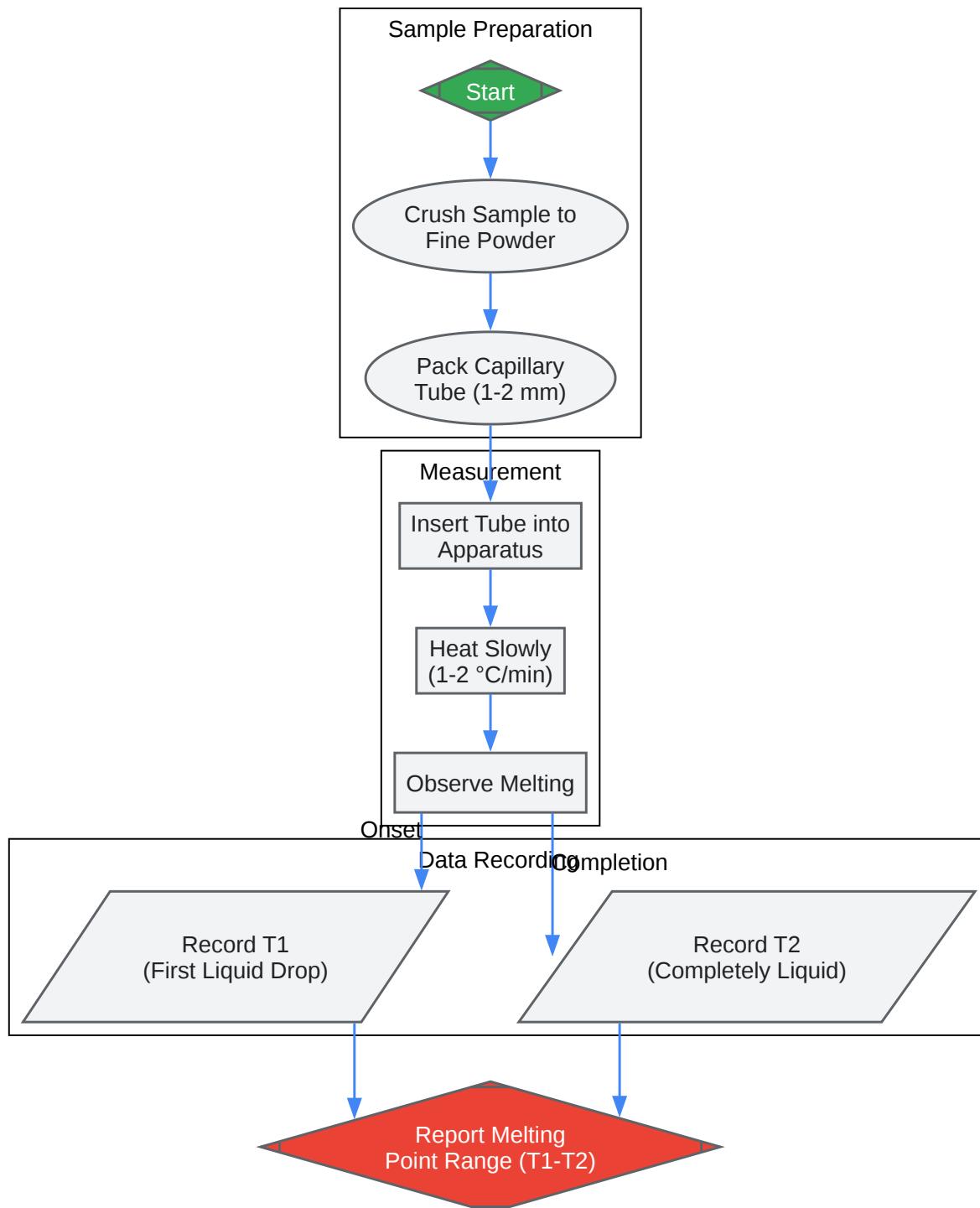
**Procedure:**

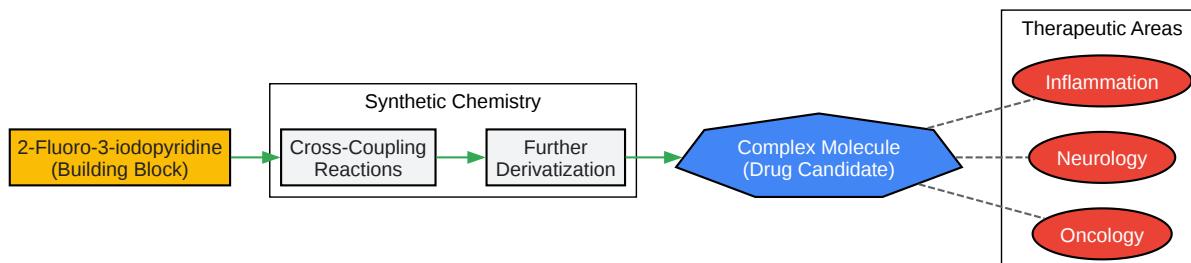
- Sample Preparation:
  - Place a small amount of **2-Fluoro-3-iodopyridine** on a clean, dry surface. If the sample consists of large crystals, gently crush it into a fine powder.[6]
  - Dip the open end of a capillary tube into the powdered sample.[7]
  - Invert the tube and gently tap it on a hard surface to pack the sample down into the sealed end.[7] The packed sample should be approximately 1-2 mm high.[5][6]
- Apparatus Setup:
  - Insert the capillary tube, sealed end down, into the sample holder of the melting point apparatus.[7]
  - Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block.[8]
- Melting Point Measurement:
  - Rapid Determination (Optional): For an unknown compound or to save time, first heat the sample rapidly to get an approximate melting point. Turn off the apparatus and allow it to cool significantly before proceeding.
  - Accurate Determination: Heat the block at a slow, steady rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[7]
  - Observe the sample closely through the magnifying lens.

- Record the temperature ( $T_1$ ) at which the first drop of liquid appears.[5][6][8]
- Continue heating at the same slow rate and record the temperature ( $T_2$ ) at which the entire sample has completely melted into a clear liquid.[5][6][8]
- Reporting:
  - The melting point is reported as the range from  $T_1$  to  $T_2$ .
  - For accurate results, repeat the determination with a fresh sample in a new capillary tube. [5] Consistent values should be obtained.

## Visualizations: Workflows and Applications

Diagrams created using Graphviz illustrate key logical and experimental workflows relevant to **2-Fluoro-3-iodopyridine**.

[Click to download full resolution via product page](#)**Workflow for Melting Point Determination.**



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## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [nbinno.com](http://nbinno.com) [nbinno.com]
- 3. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 4. 2-Fluoro-3-iodopyridine (97%) - Amerigo Scientific [[amerigoscientific.com](http://amerigoscientific.com)]
- 5. [uomustansiriyah.edu.iq](http://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
- 6. [byjus.com](http://byjus.com) [byjus.com]
- 7. Video: Melting Point Determination of Solid Organic Compounds [[jove.com](http://jove.com)]
- 8. [pennwest.edu](http://pennwest.edu) [pennwest.edu]
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